

Personal protective equipment for handling 5-Bromo-2-Cyano-3-Nitropyridine

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Compound of Interest

Compound Name: 5-Bromo-2-Cyano-3-Nitropyridine

Cat. No.: B1272476

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Essential Safety and Handling Guide for 5-Bromo-2-Cyano-3-Nitropyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-Cyano-3-Nitropyridine**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical Profile:

- Name: **5-Bromo-2-Cyano-3-Nitropyridine**
- Synonyms: 5-Bromo-3-nitropyridine-2-carbonitrile, 5-Bromo-3-nitropicolinonitrile[1]
- CAS Number: 573675-25-9[1]
- Appearance: Light orange to yellow to green powder or crystal[1]
- Hazards: Toxic if swallowed, in contact with skin, or if inhaled.[1] Causes skin irritation, serious eye damage, and may cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **5-Bromo-2-Cyano-3-Nitropyridine**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes and airborne particles that can cause serious eye damage.[2]
Skin Protection	<p>- Gloves: Nitrile or neoprene gloves are recommended.[3][4]</p> <p>Change gloves immediately upon contamination.</p> <p>- Lab Coat: A fully-buttoned lab coat, preferably chemically resistant.</p>	Prevents skin contact, as the substance is toxic and can cause skin irritation.[1][2]
Respiratory Protection	<p>- Work in a well-ventilated area, preferably a certified chemical fume hood.[3][4]</p> <p>- If ventilation is inadequate or for spill cleanup, a NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary.</p>	Minimizes the inhalation of harmful dust and vapors.[1][2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational before beginning work.[3][4]
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[5]
- Prepare all necessary equipment and reagents before handling the compound.
- Designate a specific area within the fume hood for handling **5-Bromo-2-Cyano-3-Nitropyridine** to contain any potential spills.

2. Weighing and Transfer:

- Handle the solid compound in a fume hood to avoid inhalation of dust.[[2](#)]
- Use anti-static weighing paper or a container to prevent dispersal of the powder.
- If making a solution, add the solid to the solvent slowly to avoid splashing.

3. During Reaction/Use:

- Keep the container tightly closed when not in use.[[1](#)]
- Avoid eating, drinking, or smoking in the laboratory.[[1](#)]
- Wash hands thoroughly after handling, even if gloves were worn.[[6](#)]

4. Post-Handling:

- Decontaminate all surfaces and equipment that came into contact with the chemical.
- Remove and dispose of contaminated PPE as hazardous waste.
- Wash hands and any exposed skin thoroughly with soap and water.[[1](#)]

Emergency and First Aid Protocols

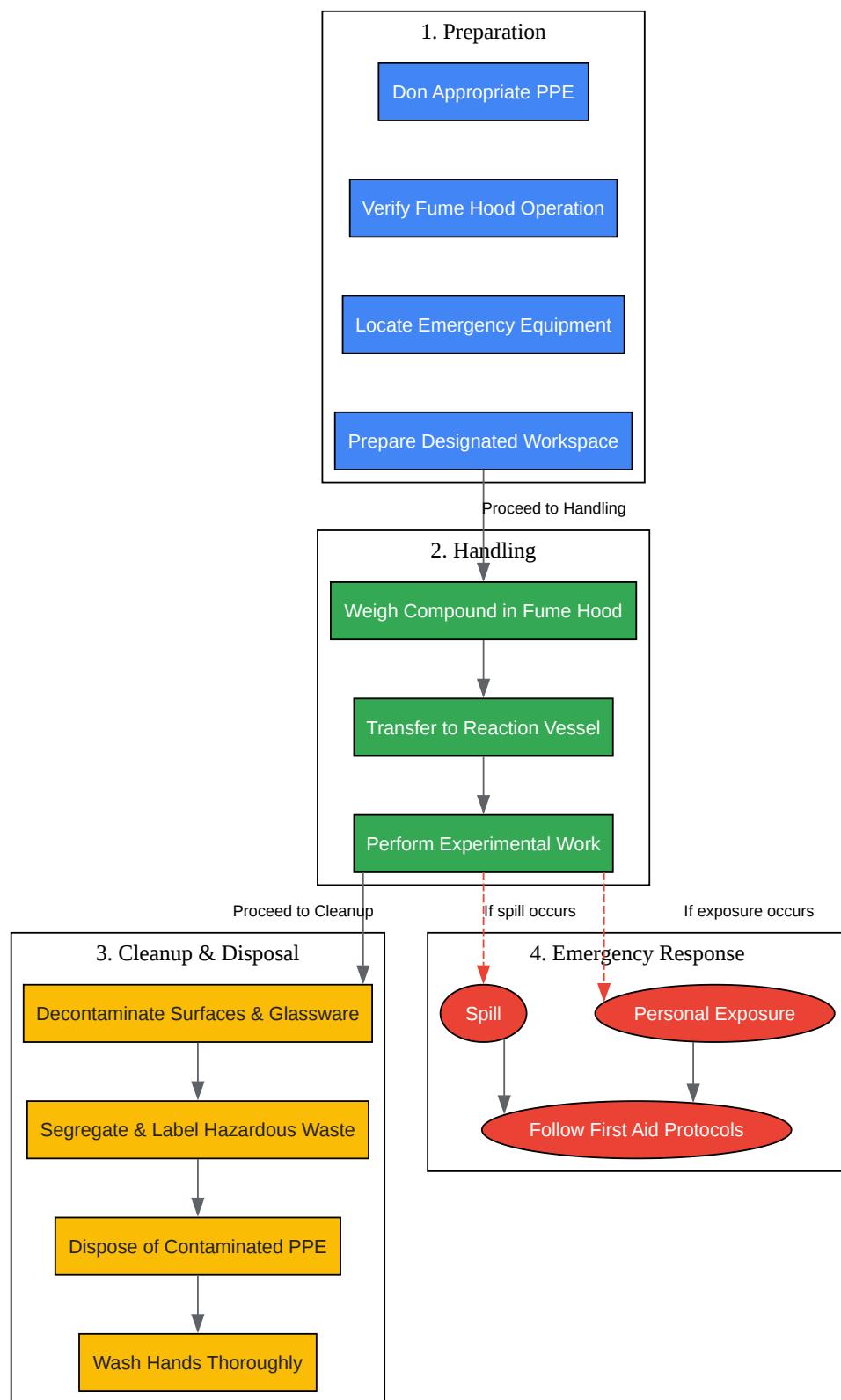
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.[[1](#)]
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. Call a poison center or doctor if you feel unwell.[[1](#)]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[[2](#)]
- Ingestion: Immediately call a poison center or doctor. Rinse the mouth. Do not induce vomiting.[[1](#)]

Disposal Plan

All waste containing **5-Bromo-2-Cyano-3-Nitropyridine** must be treated as hazardous waste.

- Solid Waste: Collect any solid residue, contaminated weighing paper, and disposable equipment in a clearly labeled, sealed, and compatible waste container.
- Liquid Waste: Collect solutions in a labeled, sealed, and appropriate hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated PPE: Dispose of all used gloves, lab coats, and other protective equipment in a designated hazardous waste container.
- Disposal Method: All waste must be disposed of through a licensed waste disposal company. [2] Do not pour down the drain.[2] The container should be disposed of at an approved waste disposal plant.[1]

Workflow Diagram



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Caption: Workflow for the safe handling of **5-Bromo-2-Cyano-3-Nitropyridine**.

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